

Pedunculumoside F: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pedunculumoside F*

Cat. No.: *B12392597*

[Get Quote](#)

For Immediate Release

This document provides a comprehensive technical guide on **Pedunculumoside F**, a homoflavonoid glucoside, intended for researchers, scientists, and professionals in drug development. It covers the compound's chemical properties, biological activities, and an overview of relevant experimental protocols.

Core Compound Information

Pedunculumoside F is a natural compound isolated from the whole plants of *Ophioglossum pedunculosum*.^[1] Its chemical identity and fundamental properties are summarized below.

Property	Value	Source
CAS Number	1283600-08-7	^[1] ^[2] ^[3]
Molecular Formula	C ₂₈ H ₃₂ O ₁₇	^[1] ^[2]
Molecular Weight	640.5 g/mol (or 640.54 g/mol)	^[1] ^[2]

Biological Activity

Research has indicated that **Pedunculumoside F** exhibits cytotoxic effects. Specifically, it has been evaluated against the human hepatoblastoma cell line HepG2 2.2.15, which is notable for its stable expression of the hepatitis B virus (HBV).^[3]

Cell Line	Assay	Result (CC50)	Duration	Reference
HepG2 2.2.15	MTT Assay	56.7 μ M	8 days	[3][4]

It is important to note that while demonstrating cytotoxicity, **Pedunculosumoside F** did not show anti-HBV activity in the same study.[3] Further research into its potential pharmacological applications is warranted.

Experimental Protocols

Detailed experimental protocols for the isolation and evaluation of **Pedunculosumoside F** are based on the methodologies described in the scientific literature.

Extraction and Isolation

A general workflow for the isolation of **Pedunculosumoside F** from *Ophioglossum pedunculosum* is outlined below. This process involves solvent extraction followed by chromatographic separation to yield the pure compound.



[Click to download full resolution via product page](#)

A generalized workflow for the extraction and isolation of **Pedunculosumoside F**.

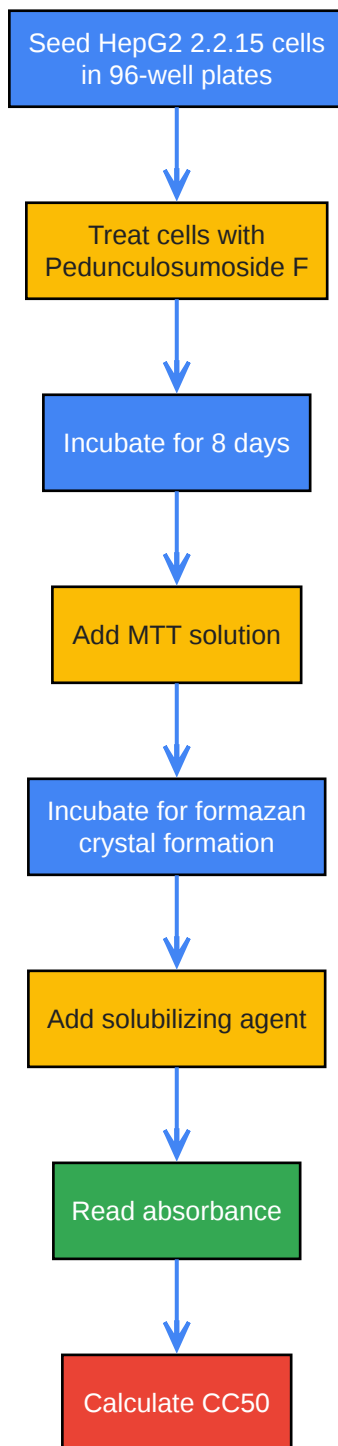
Cytotoxicity Evaluation using MTT Assay

The cytotoxic effect of **Pedunculosumoside F** on HepG2 2.2.15 cells was determined using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.[3][5] This colorimetric assay measures cell viability by assessing the metabolic activity of mitochondria.[5]

Protocol Outline:

- Cell Culture: HepG2 2.2.15 cells are cultured in an appropriate medium and seeded in 96-well plates.[\[6\]](#)
- Compound Treatment: The cells are treated with varying concentrations of **Pedunculosumoside F**.
- Incubation: The treated cells are incubated for a specified period (e.g., 8 days).[\[3\]](#)
- MTT Addition: An MTT solution is added to each well and incubated to allow for the formation of formazan crystals by viable cells.[\[6\]](#)[\[7\]](#)
- Solubilization: A solubilizing agent is added to dissolve the formazan crystals.[\[8\]](#)
- Absorbance Measurement: The absorbance is read using a microplate reader at a specific wavelength (typically around 570 nm) to determine the percentage of viable cells compared to an untreated control.[\[7\]](#)

MTT Assay Workflow

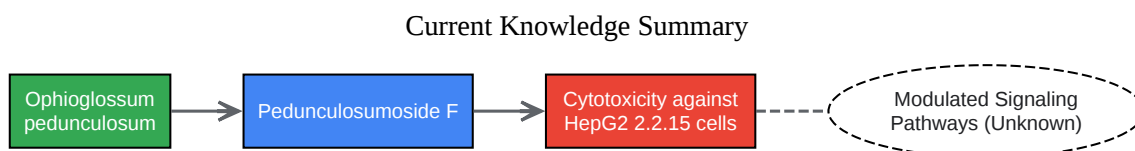


[Click to download full resolution via product page](#)

A step-by-step workflow of the MTT assay for cytotoxicity assessment.

Signaling Pathways

Currently, there is limited information available in the scientific literature regarding the specific signaling pathways modulated by **Pedunculosumoside F**. Further research is required to elucidate the molecular mechanisms underlying its observed cytotoxic activity.



[Click to download full resolution via product page](#)

Logical relationship of the current understanding of **Pedunculosumoside F**.

This technical guide serves as a foundational resource for researchers interested in **Pedunculosumoside F**. The provided data and procedural outlines are intended to facilitate further investigation into the properties and potential applications of this natural compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Pedunculosumoside F | 1283600-08-7 [smolecule.com]
- 2. labshake.com [labshake.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Pedunculosumoside F | 糖苷 | MCE [medchemexpress.cn]
- 5. Cytotoxicity MTT Assay Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 6. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]

- 7. MTT assay protocol | Abcam [abcam.com]
- 8. broadpharm.com [broadpharm.com]
- To cite this document: BenchChem. [Pedunculosumoside F: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12392597#pedunculosumoside-f-cas-number-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com